

Application Note: Mitigating Magnetic Field Interference from BX048 Magnets in Sensitive Experiments

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Compound of Interest

Compound Name: BX048

Cat. No.: B15554237

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Introduction

The **BX048**, a powerful N42 grade neodymium rare earth bar magnet, is a source of a strong static magnetic field.[1][2][3] While valuable in many applications, its presence can introduce significant interference in sensitive experiments that are susceptible to external magnetic fields. This application note provides a detailed guide for researchers, scientists, and drug development professionals on how to effectively shield sensitive experimental setups from the magnetic field generated by a **BX048** magnet. The primary shielding material discussed is Mu-metal, a nickel-iron alloy with exceptionally high magnetic permeability, making it ideal for attenuating low-frequency and static magnetic fields.[4][5]

Sensitive techniques such as Superconducting Quantum Interference Device (SQUID) magnetometry and patch-clamp electrophysiology demand environments with minimal magnetic interference to ensure high-fidelity data acquisition.[6][7][8][9] This document outlines the principles of magnetic shielding, provides quantitative data on shielding materials, and offers detailed protocols for constructing and validating effective magnetic shields.

The Challenge: Magnetic Field Interference

The **BX048** magnet produces a significant magnetic field that can adversely affect nearby sensitive instrumentation and biological samples. The primary challenges posed by an unshielded **BX048** magnet include:

- **Signal-to-Noise Ratio Degradation:** In SQUID magnetometry, external magnetic fields can obscure the minute magnetic signals from the sample, leading to inaccurate measurements. [\[6\]](#)[\[7\]](#)[\[10\]](#)
- **Ion Channel Gating Disruption:** In patch-clamp electrophysiology, extraneous magnetic fields can interfere with the function of ion channels, which are critical for neuronal activity and are a key focus in drug development.
- **Image and Data Artifacts:** In various imaging and characterization techniques, magnetic interference can lead to distorted images and erroneous data. [\[11\]](#)[\[12\]](#)

Principles of Magnetic Shielding with Mu-metal

Magnetic shielding does not block magnetic fields but rather diverts them. [\[4\]](#) Materials with high magnetic permeability, like Mu-metal, provide a low-reluctance path for magnetic field lines, effectively drawing them around the shielded volume. [\[4\]](#)

Key principles include:

- **Flux Shunting:** The high permeability of Mu-metal attracts the magnetic flux lines from the **BX048**, guiding them through the shielding material and away from the sensitive components within the shielded volume.
- **Enclosure Integrity:** For optimal shielding, the sensitive equipment should be enclosed within a continuous, closed shield. Any gaps or holes can allow magnetic field penetration.
- **Multi-Layering:** For very strong magnetic fields or extremely sensitive experiments, multiple layers of Mu-metal can be used. [\[5\]](#)[\[11\]](#) This approach prevents magnetic saturation of the innermost layer and significantly improves the overall shielding factor. [\[13\]](#) An outer layer of a material with a higher saturation magnetization, like soft iron, can be used to handle the bulk of the magnetic field, with inner layers of Mu-metal providing high attenuation of the residual field. [\[4\]](#)

Quantitative Data: Shielding Material Properties

The selection of an appropriate shielding material is critical. The table below summarizes the key magnetic properties of Mu-metal compared to other common materials.

Material	Composition	Relative Permeability (μ_r)	Saturation Induction (T)	Coercivity (A/m)
Mu-metal (ASTM A753 Alloy 4)	~80% Ni, 15% Fe, 5% Mo	80,000 - 100,000	0.6 - 0.8	0.2 - 0.5
Cryoperm 10	Ni-Fe Alloy	65,000 - 250,000	-	-
Amumetal	Ni-Fe Alloy	60,000 - 400,000	~0.7 - 0.8	~1.6
Soft Iron	~99.8% Fe	2,000 - 5,000	2.1	100 - 200
Steel (Low Carbon)	Fe, <0.3% C	1,000 - 2,000	2.0	150 - 300

Data compiled from multiple sources.[\[4\]](#)[\[5\]](#)

Experimental Protocols

Protocol 1: Constructing a Single-Layer Mu-metal Shield

This protocol describes the fabrication of a basic cylindrical shield for a small experimental setup.

Materials:

- Mu-metal sheet (e.g., 1 mm thickness)
- Non-magnetic fasteners (e.g., brass or aluminum screws)
- Form for shaping the cylinder (e.g., a non-magnetic pipe of the desired diameter)
- Spot welder or non-magnetic clamps
- Gaussmeter or magnetometer for validation

Procedure:

- **Design and Cutting:** Determine the required dimensions of the shield, ensuring it completely encloses the sensitive volume. Cut the Mu-metal sheet to the appropriate size, including material for end caps.
- **Forming:** Carefully form the Mu-metal sheet into a cylinder around the non-magnetic form. Mu-metal is ductile and can be worked, but avoid excessive mechanical stress which can degrade its magnetic properties.[4]
- **Seam Closure:** Secure the seam of the cylinder. Spot welding is ideal, but non-magnetic clamps or screws can be used. Ensure a continuous seam with minimal gaps.
- **End Caps:** Fabricate two end caps to close the cylinder. Attach them securely using non-magnetic fasteners.
- **Annealing:** For optimal performance, the fabricated shield should be annealed in a hydrogen atmosphere. This process increases the magnetic permeability significantly.[4] This step is crucial for achieving the highest shielding effectiveness.
- **Validation:**
 - Place the **BX048** magnet at a defined distance from the experimental area without the shield. Measure the magnetic field strength at the location of the sensitive components using a gaussmeter.
 - Place the constructed Mu-metal shield around the sensitive area.
 - Re-introduce the **BX048** magnet at the same distance.
 - Measure the magnetic field strength inside the shield.
 - Calculate the shielding factor (S) as the ratio of the external field to the internal field.

Protocol 2: Shielding a Patch-Clamp Electrophysiology Setup

This protocol outlines the steps to shield a sensitive patch-clamp rig from a nearby **BX048** magnet.

Materials:

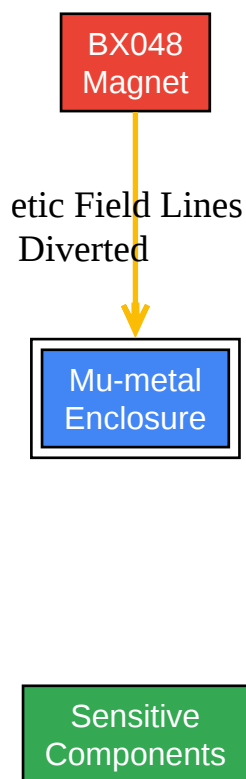
- Mu-metal enclosure or cage large enough to house the microscope and micromanipulators.
- Mu-metal foil for wrapping specific components.
- Grounding straps.
- Gaussmeter.

Procedure:

- Enclosure Installation: Position the Mu-metal enclosure around the patch-clamp setup. Ensure all necessary cables and tubing can pass through small, shielded openings.
- Component Wrapping: For highly sensitive components like the headstage, an additional layer of Mu-metal foil can be applied.
- Grounding: Ground the Mu-metal shield to a common electrical ground to prevent the buildup of static charge.
- Field Measurement:
 - With the **BX048** magnet in its operational position, use a gaussmeter to map the magnetic field around the patch-clamp setup before shielding.
 - Install the Mu-metal shield and repeat the magnetic field mapping inside the enclosure.
 - Pay close attention to the field strength at the location of the pipette and cell preparation.
- Functional Validation:
 - Perform a baseline patch-clamp recording without the **BX048** magnet present to establish normal ion channel activity.
 - Introduce the **BX048** magnet without the shield and record any changes in baseline current or channel gating.

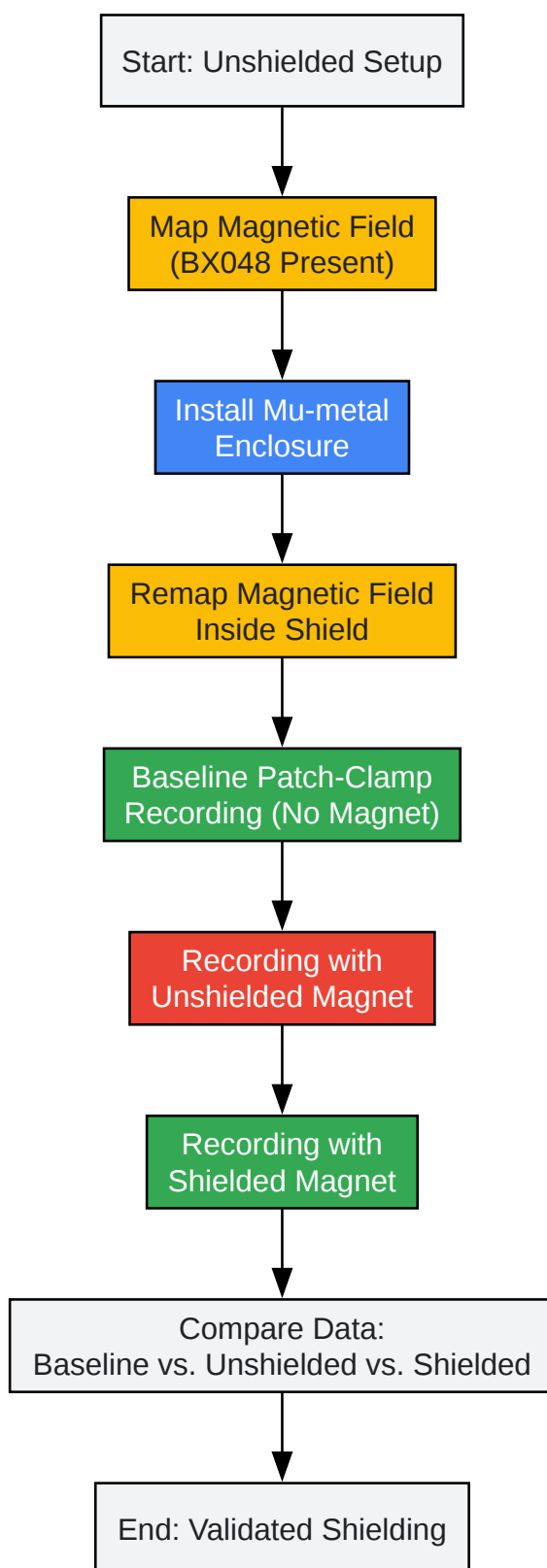
- With the shield in place, re-introduce the **BX048** magnet and verify that the recording is stable and comparable to the baseline.

Visualizations



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Caption: Principle of magnetic shielding using a Mu-metal enclosure.



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Caption: Experimental workflow for shielding a patch-clamp setup.

Troubleshooting

Issue	Possible Cause(s)	Recommended Solution(s)
Poor Shielding Performance	<ul style="list-style-type: none">- Gaps or holes in the shield.-Shield material is saturated.-Mu-metal has been mechanically stressed.	<ul style="list-style-type: none">- Ensure all seams are sealed.-Use a thicker gauge Mu-metal or a multi-layer shield.-Re-anneal the shield.
Increased Noise in Electrophysiology	<ul style="list-style-type: none">- Ground loop.-Shield is acting as an antenna.	<ul style="list-style-type: none">- Ensure a single, common ground point for the shield and all equipment.-Check for and shield any openings for cables.
Inconsistent Field Measurements	<ul style="list-style-type: none">- Fluctuation in background magnetic fields.-Proximity of other magnetic sources.	<ul style="list-style-type: none">- Measure the background field and subtract it from your measurements.-Ensure the experimental area is free from other magnets or ferromagnetic materials.

Conclusion

The strong magnetic field from a **BX048** magnet necessitates the use of effective magnetic shielding for sensitive experiments. Mu-metal is an excellent material for this purpose due to its high magnetic permeability. By following the principles and protocols outlined in this application note, researchers can successfully mitigate magnetic interference and ensure the integrity of their experimental data. Proper design, construction, and validation of the magnetic shield are paramount to achieving the desired low-field environment.

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